

Dimethyl Glutaconate: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: *Dimethyl glutaconate*

Cat. No.: B041789

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CAS Number: 5164-76-1

Molecular Formula: C7H10O4

Molecular Weight: 158.15 g/mol

This technical guide provides an in-depth overview of **dimethyl glutaconate**, a reactive diester with potential applications in oncology. The document is intended for researchers, scientists, and professionals in the field of drug development, offering a consolidated resource on its chemical properties, biological activities, and relevant experimental methodologies.

Core Chemical and Physical Properties

Dimethyl glutaconate, also known as dimethyl 2-pentenoate, is a tautomeric compound.^[1] Its key identifiers and physical properties are summarized below for easy reference.

Property	Value	Citation(s)
CAS Number	5164-76-1	[2] [3]
Molecular Formula	C7H10O4	[1] [3]
Molecular Weight	158.15 g/mol	[1] [3]
Linear Formula	CH ₃ OOCCH ₂ CH=CHCOOCH ₃	
SMILES	COC(=O)C/C=C/C(=O)OC	[1]
Density	1.124 g/mL at 20 °C	[2]
Boiling Point	192.8 °C at 760 mmHg	[2]
Refractive Index	n _{20/D} 1.452	[2]
Purity	≥95.0% to ≥97% (supplier dependent)	[3]
Synonyms	Dimethyl 2-pentenoate	[3]

Molecular Structure

The molecular structure of **dimethyl glutaconate** features a five-carbon chain with two methyl ester functional groups.

- Molecular Structure Image

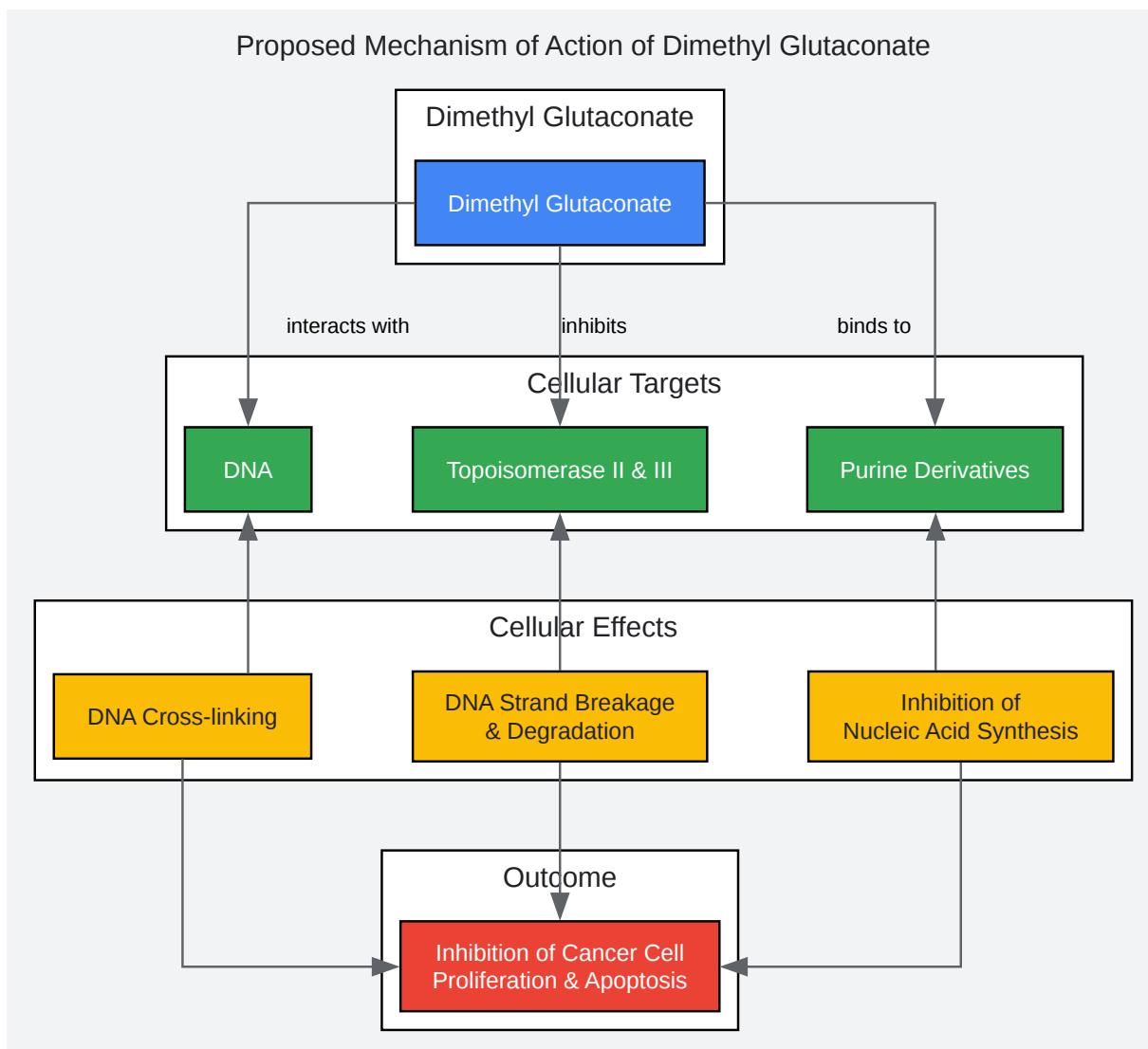
Biological Activity and Proposed Mechanism of Action

Dimethyl glutaconate has been identified as a compound with potential anticancer properties. [\[1\]](#) Its biological activity is attributed to its ability to interact with DNA and key enzymes involved in DNA replication and maintenance.

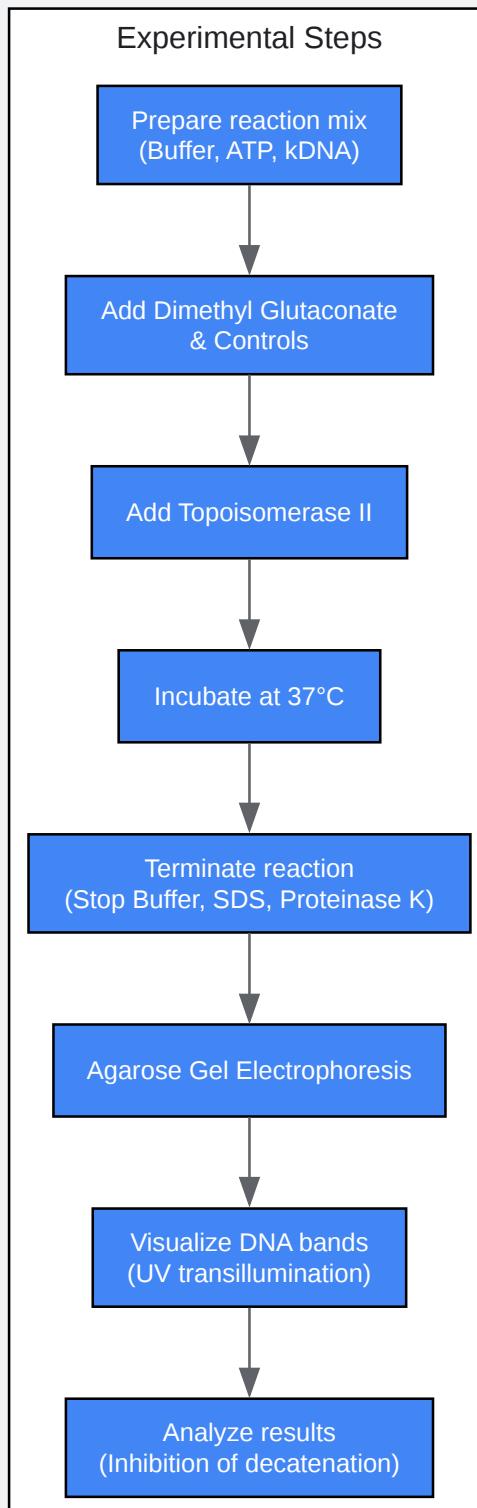
The proposed mechanisms of its antitumor activity include:

- DNA Cross-linking: As a reactive compound, **dimethyl glutaconate** is reported to have a cross-linking effect on DNA, which can induce cell death in rapidly dividing cancer cells.[1]
- Topoisomerase Inhibition: It has been shown to inhibit the activity of topoisomerase II and III enzymes.[1] These enzymes are crucial for managing DNA topology during replication, and their inhibition leads to DNA strand breakage and subsequent degradation.[1]
- Inhibition of Nucleic Acid Synthesis: **Dimethyl glutaconate** may also exert its effects by binding to purine derivatives such as adenine and guanine, which are essential for the synthesis of nucleotides. This action would inhibit the production of DNA and RNA.[1]

The compound has demonstrated inhibitory effects on the proliferation of various cancer cell lines, including those of the breast, prostate, and colon.[1] However, specific quantitative data, such as IC50 values, are not widely available in the public domain.



Workflow for Topoisomerase II Inhibition Assay

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